

"Anti-inflammatory agent 12" optimizing dosage for cell culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anti-inflammatory agent 12

Cat. No.: B15611316

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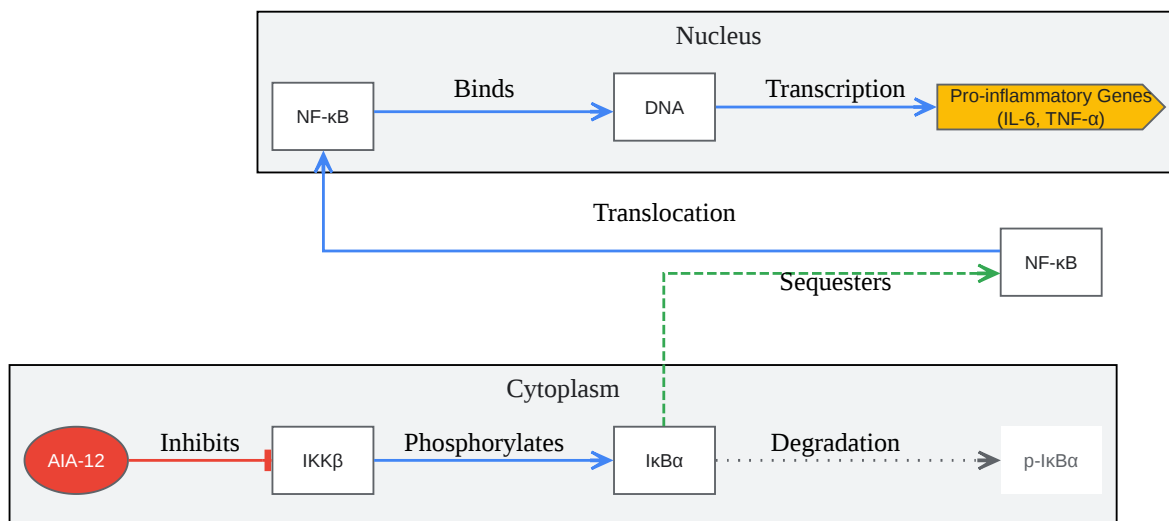
Technical Support Center: Anti-inflammatory Agent 12 (AIA-12)

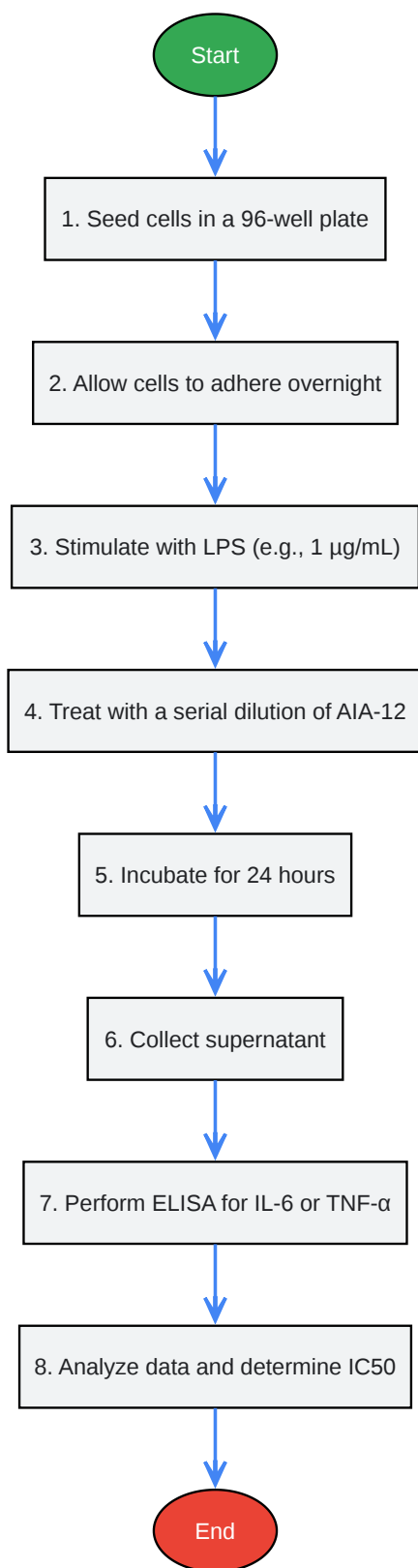
Welcome to the technical support center for **Anti-inflammatory Agent 12 (AIA-12)**. This resource provides detailed guidance, troubleshooting tips, and frequently asked questions to help you successfully incorporate AIA-12 into your cell culture experiments.

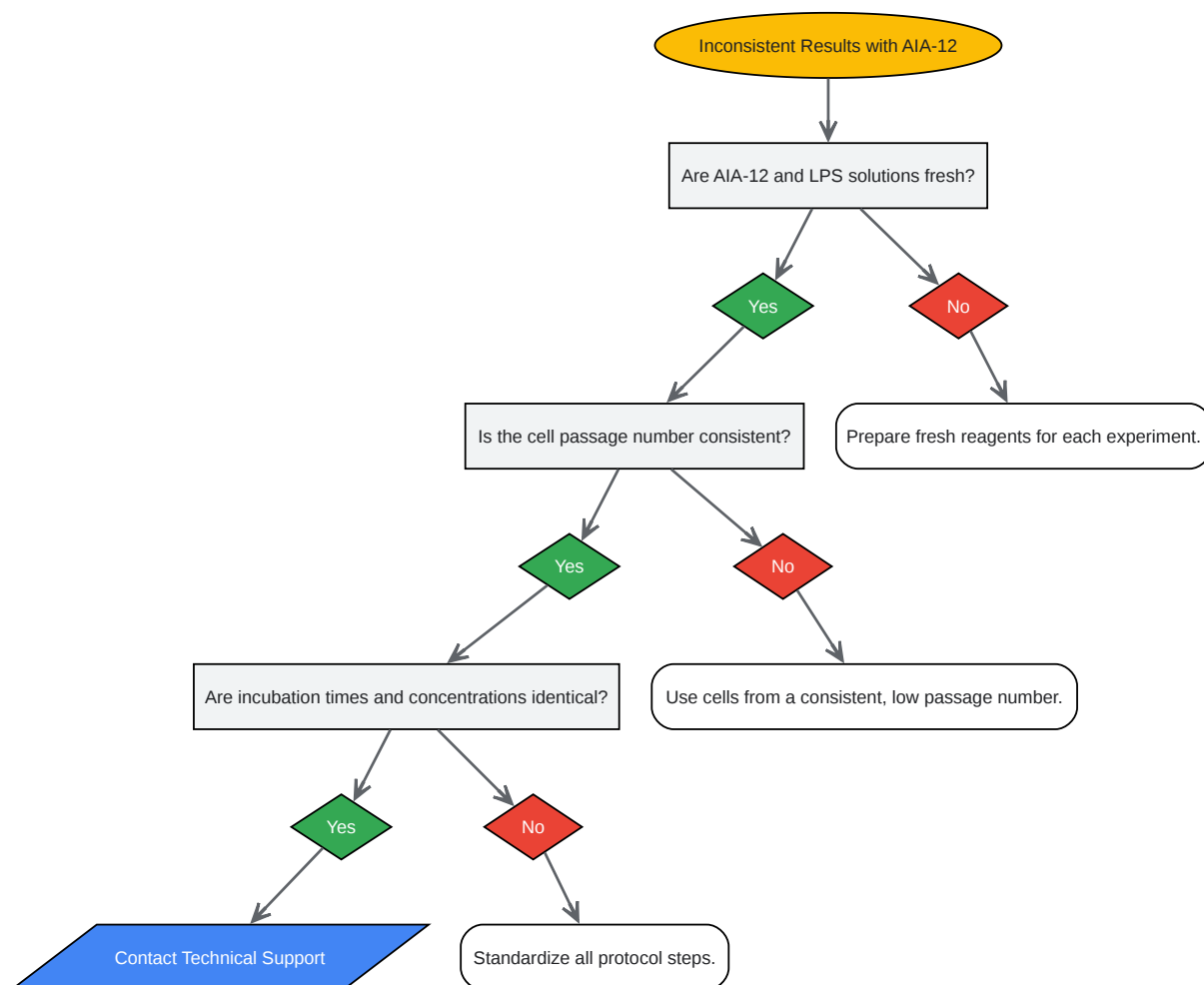
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for AIA-12?

A1: AIA-12 is a potent and selective inhibitor of the IKK β kinase. By inhibiting IKK β , AIA-12 prevents the phosphorylation and subsequent degradation of I κ B α . This ensures that the NF- κ B transcription factor remains sequestered in the cytoplasm, preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory genes like IL-6 and TNF- α .







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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